

# "2-Amino-4-methoxyphenol" structural formula and molecular weight

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## Compound of Interest

Compound Name: 2-Amino-4-methoxyphenol

Cat. No.: B1270069

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## A Comprehensive Technical Overview of 2-Amino-4-methoxyphenol

This document provides a detailed guide to the chemical and physical properties of **2-Amino-4-methoxyphenol**, a compound of interest in various research and development applications. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured and accessible format.

### Chemical Identity and Properties

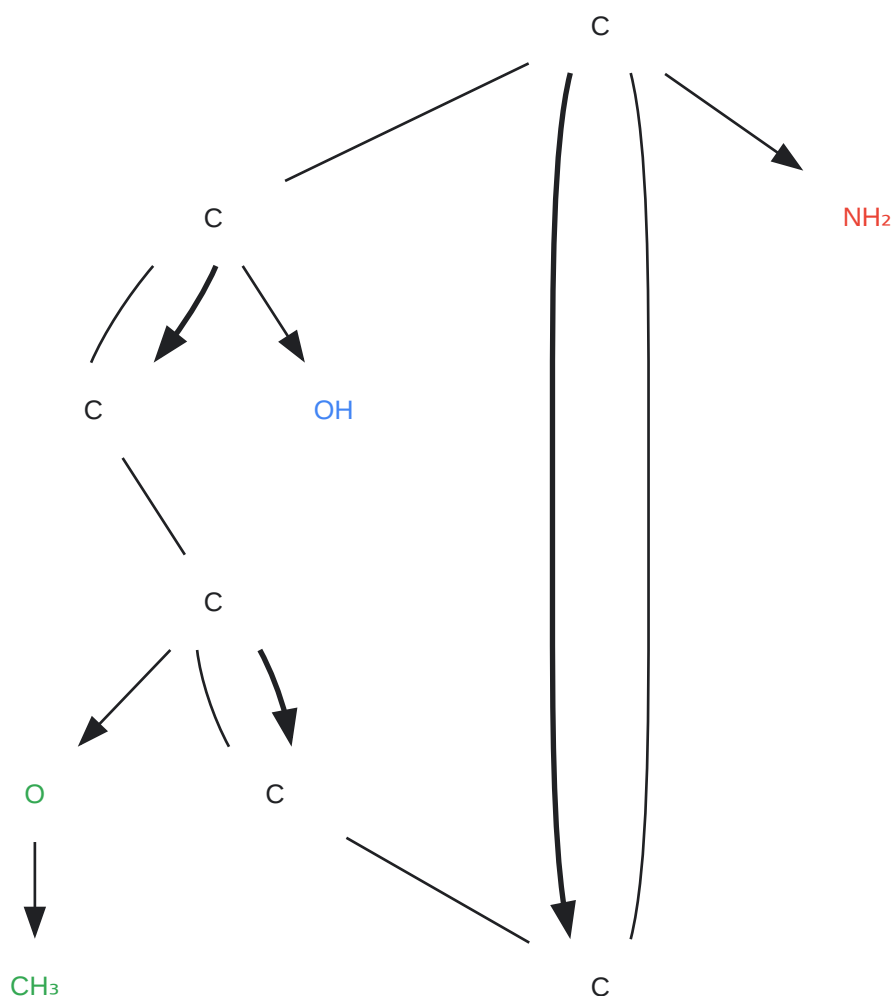
**2-Amino-4-methoxyphenol**, also known as 2-Hydroxy-5-methoxyaniline, is an aromatic organic compound. It is recognized as a volatile constituent in the aroma of certain teas and serves as a synthetic intermediate for various chemical analogues.<sup>[1]</sup> The fundamental properties of this compound are summarized in the table below, providing a quick reference for its key quantitative data.

Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][3][4]
Molecular Weight	139.15 g/mol	[1][2][4][5][6]
IUPAC Name	2-amino-4-methoxyphenol	[2][7]
CAS Number	20734-76-3	[2][3][4][5]
SMILES String	<chem>COc1ccc(O)c(N)c1</chem>	[4][7]
InChI Key	TUADYTFWZPZZTP-UHFFFAOYSA-N	[2][3][4]
Physical Form	Solid, crystals or crystalline powder	[4][7]
Melting Point	135-140 °C	[4][7]

## Structural Representation

The molecular structure of **2-Amino-4-methoxyphenol** consists of a benzene ring substituted with an amino group (-NH<sub>2</sub>), a hydroxyl group (-OH), and a methoxy group (-OCH<sub>3</sub>). The relative positions of these functional groups are critical to the compound's chemical reactivity and physical properties. A diagram of the structural formula is provided below.

## Structural Formula of 2-Amino-4-methoxyphenol



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*Structural formula of **2-Amino-4-methoxyphenol**.*

This technical guide is intended for informational purposes for a scientific audience. For experimental procedures, it is recommended to consult detailed protocols and safety data sheets.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 2-Amino-4-methoxyphenol | C7H9NO2 | CID 1419108 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Amino-4-methoxyphenol, 97% | Fisher Scientific [fishersci.ca]
- 4. 2-アミノ-4-メトキシフェノール 95% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 20734-76-3|2-Amino-4-methoxyphenol|BLD Pharm [bldpharm.com]
- 6. labsolu.ca [labsolu.ca]
- 7. 2-Amino-4-methoxyphenol, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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